

pyrocatechol sulfate gut microbiome research

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Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

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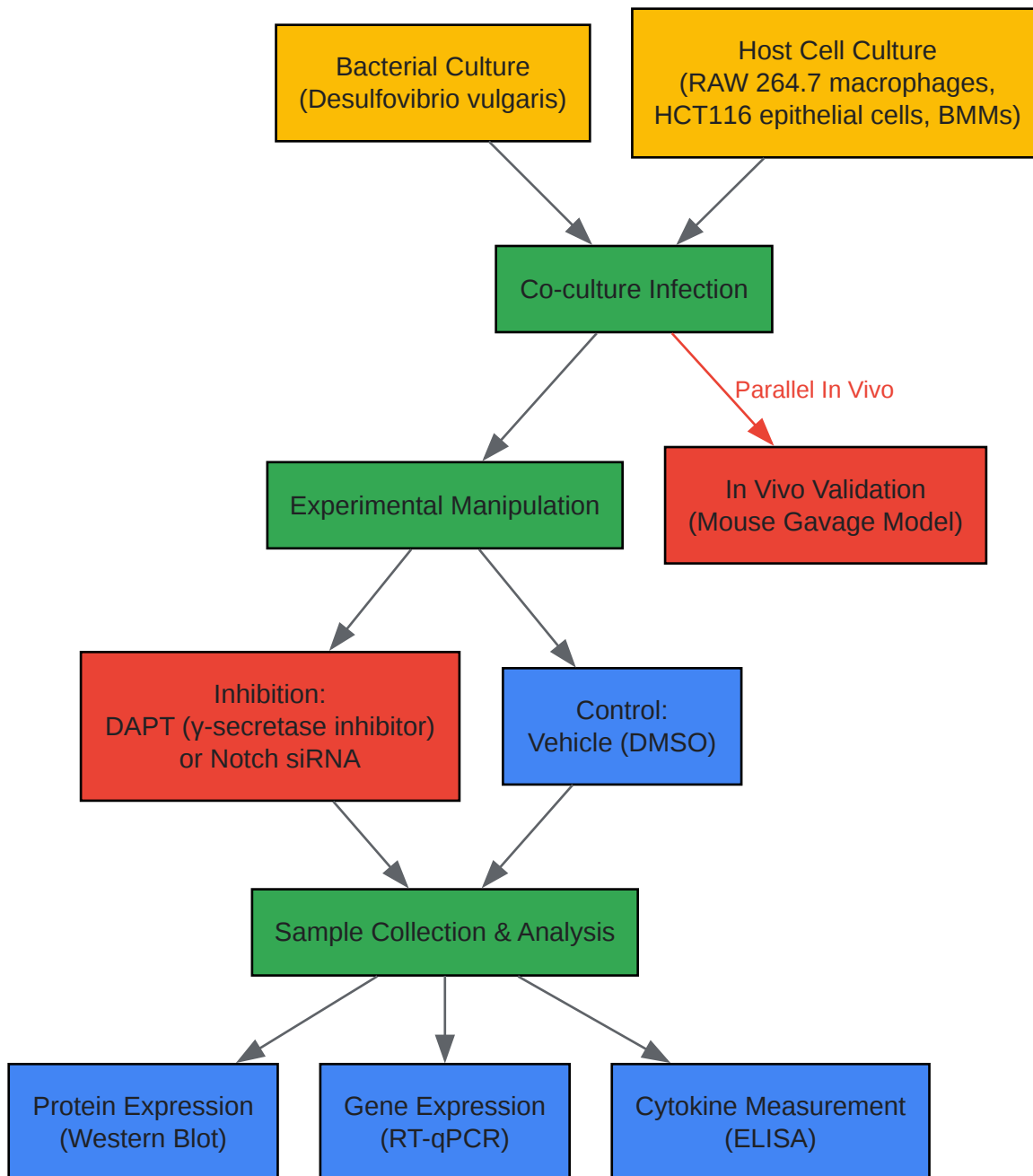
Pyrocatechol Sulfate at a Glance

The table below summarizes the core characteristics of this microbial metabolite:

Attribute	Description
Chemical Nature	Phenolic sulfate metabolite [1] [2]
Origin	Dietary precursors (e.g., berries) metabolized by the gut microbiota [1] [2]
Biological Relevance	Potential modulator of brain health and cardiomyocyte function [1] [2]; Associated with fear extinction learning in preclinical models [3]
Research Applications	Potential urinary biomarker for kidney function, dialytic clearance, whole grain intake, and habitual coffee consumption [1] [2]

A Model Experimental Protocol

The following diagram outlines a representative methodology for investigating host-cell interactions with sulfate-reducing bacteria (SRB), which are relevant to the production of sulfated metabolites like **pyrocatechol sulfate**. This protocol is adapted from a study that activated the Notch signaling pathway using *Desulfovibrio vulgaris* (DSV) [4].



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Experimental workflow for studying host-SRB interactions.

Key Methodological Details [4]:

- **Bacterial Culture:** *Desulfovibrio vulgaris* is grown anaerobically in LeGall's media for approximately 72 hours at 37°C. Bacteria are counted and resuspended in phosphate-buffered saline (PBS) before infection.

- **Host Cell Culture:** Macrophage (e.g., RAW 264.7) or epithelial (e.g., HCT116) cell lines are cultured without antibiotics prior to infection. Primary Bone Marrow-derived Macrophages (BMMs) are also used.
- **Infection:** Host cells are infected with DSV at various Multiplicities of Infection (MOI) for different time periods to establish dose- and time-response relationships.
- **Pathway Inhibition:** Cells are pretreated with DAPT, a gamma-secretase inhibitor, or transfected with Notch-specific siRNA to inhibit the Notch signaling pathway.
- **Analysis:** The expression of Notch signaling proteins (Notch1 receptor, NICD), downstream targets (p21), and inflammatory markers (pro-IL-1 β , SOCS3) is analyzed via Western blot. Cell-free supernatants from infected macrophages can be used to stimulate uninfected cells to test for paracrine signaling.

Research Context and Implications

Pyrocatechol sulfate is part of a broader class of gut-derived metabolites being studied for their systemic effects. Research into the **gut-brain axis** has revealed that microbial metabolites, including **pyrocatechol sulfate**, can influence brain function, including fear extinction learning, and may play a role in neurological disorders [3] [5]. Furthermore, other sulfated metabolites, such as **p-cresol sulfate (pCS)** and **indoxyl sulfate (IS)**, are well-studied in the context of chronic kidney disease (CKD), where they act as protein-bound uremic toxins that promote inflammation and disease progression [6].

The experimental protocol highlighted above demonstrates how sulfate-reducing bacteria (SRB) can directly engage host signaling pathways, providing a mechanistic framework that could be relevant to understanding the biological activities of their sulfated metabolites [4].

A Researcher's Checklist

To facilitate your research, here is a summary of key points and directions:

- **Focus on Mechanisms:** Prioritize experiments that elucidate the precise molecular mechanisms and receptors through which **pyrocatechol sulfate** exerts its observed effects on brain and other cells.
- **Leverage Existing Models:** The in vitro and in vivo protocols used for SRB and other sulfated metabolites (like p-cresol sulfate) serve as an excellent starting point for designing your own studies on **pyrocatechol sulfate**.
- **Explore Therapeutic Angles:** Investigate whether modulating the gut microbiota to reduce or increase the production of **pyrocatechol sulfate** has any therapeutic potential, similar to strategies

being explored for other gut-derived metabolites.

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References

1. 95% (H-NMR) | Sigma-Aldrich Pyrocatechol Sulfate [sigmaaldrich.com]
2. _TargetMol Pyrocatechol sulfate [targetmol.com]
3. Microbiota-derived metabolites as drivers of gut –brain communication... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. Frontiers | Notch Signaling Is Activated by Pathway Reducing... Sulfate [frontiersin.org]
5. The microbiota– gut –brain axis: pathways to better brain health. [link.springer.com]
6. The gut tango in the progression of chronic kidney... microbiome [translational-medicine.biomedcentral.com]

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